

A 83-01 Sodium Salt: Comprehensive Disposal and Safety Protocols

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Compound of Interest

Compound Name: A 83-01 sodium

Cat. No.: B8088051

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For researchers, scientists, and drug development professionals utilizing **A 83-01 sodium** salt, a potent inhibitor of TGF- β type I receptor ALK5, as well as ALK4 and ALK7, adherence to proper disposal and safety procedures is paramount.^{[1][2][3]} This document provides essential guidance on the safe handling, storage, and disposal of **A 83-01 sodium** salt, alongside an overview of its mechanism of action.

Chemical and Physical Properties

A 83-01 sodium salt is a solid, white to beige powder. Key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₂₅ H ₁₉ N ₅ NaS ^{[4][5][6]}
Molecular Weight	444.51 g/mol ^[6]
CAS Number	2828431-89-4 ^{[4][6]}
Purity	≥95% ^[2]
Solubility	DMSO: 5 mg/mL (warmed)
Storage Temperature	-20°C ^[7]

Immediate Safety and Handling

While **A 83-01 sodium** salt is not classified as a hazardous substance, standard laboratory safety protocols should be strictly followed.[4][6]

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety goggles with side-shields.
- Hand Protection: Use protective gloves.
- Body Protection: Don an impervious lab coat.
- Respiratory Protection: A suitable respirator should be used when handling the powder form to avoid inhalation.[4]

Handling Precautions:

- Avoid contact with skin and eyes.[4]
- Prevent the formation of dust and aerosols.[4]
- Ensure adequate ventilation in the work area.[4]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water, removing contact lenses if present. Seek medical attention.[4][6]
- Skin Contact: Rinse the affected area thoroughly with water and remove contaminated clothing.[4][6]
- Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support.[4][6]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical advice.[4][6]

Proper Disposal Procedures

The disposal of **A 83-01 sodium** salt and its containers must be conducted in accordance with all applicable federal, state, and local regulations.^[4]

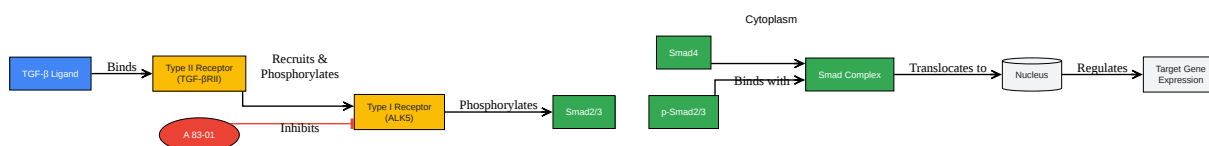
Step-by-Step Disposal Plan:

- Unused Product (Solid):
 - Collect the solid waste in a clearly labeled, sealed container.
 - Dispose of the container through a licensed professional waste disposal service. Do not dispose of it in regular trash or down the drain.
- Solutions Containing A 83-01:
 - Aqueous solutions should not be stored for more than one day.
 - Collect all solutions containing A 83-01 in a designated, sealed waste container. The container should be appropriately labeled with the contents.
 - Arrange for the disposal of the chemical waste through your institution's environmental health and safety (EHS) office or a certified chemical waste contractor.
- Contaminated Materials:
 - Any materials such as pipette tips, gloves, and paper towels that have come into contact with A 83-01 should be collected in a designated, sealed waste bag or container.
 - Dispose of these materials as chemical waste, following the same procedure as for the solid compound.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent (such as the solvent used to dissolve the compound).
 - The rinsate should be collected and disposed of as chemical waste.

- Once decontaminated, the container can be disposed of as regular lab glass or plastic waste, in accordance with institutional guidelines.

Mechanism of Action: Inhibition of TGF- β Signaling

A 83-01 is a selective inhibitor of the TGF- β type I receptor ALK5, and also shows inhibitory activity against ALK4 and ALK7.[1][3] By blocking these receptors, A 83-01 prevents the phosphorylation of Smad2/3, which in turn inhibits the downstream signaling cascade that regulates gene expression involved in processes like epithelial-to-mesenchymal transition (EMT).[2][8]



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Caption: TGF- β signaling pathway and the inhibitory action of A 83-01.

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